

# A Comprehensive Technical Guide to 2-Bromoethanol (CAS 540-51-2)

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## Compound of Interest

Compound Name: 2-Bromoethanol

Cat. No.: B042945

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Bromoethanol**, also known as ethylene bromohydrin, is a bifunctional organic compound with the CAS number 540-51-2.<sup>[1]</sup> Its structure, containing both a hydroxyl group and a bromine atom, confers a high degree of reactivity, making it a valuable intermediate in a multitude of organic syntheses.<sup>[1]</sup> This guide provides a detailed overview of **2-Bromoethanol**, encompassing its physicochemical properties, safety and handling protocols, common applications in research and development, and detailed experimental procedures. Particular emphasis is placed on its role as a synthetic building block and its mechanism of toxicity.

## Physicochemical and Safety Data

A thorough understanding of the physical, chemical, and safety properties of **2-Bromoethanol** is paramount for its safe handling and effective use in experimental settings.

## Physicochemical Properties

The key physicochemical properties of **2-Bromoethanol** are summarized in the table below for quick reference.

Property	Value	References
Molecular Formula	C <sub>2</sub> H <sub>5</sub> BrO	[2][3]
Molecular Weight	124.96 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Sweet odor	[2]
Boiling Point	149-150 °C (decomposes)	[1][4]
56-57 °C at 27 hPa	[5]	
Melting Point	-80 °C	[1][5]
Density	1.763 g/mL at 25 °C	[6]
Flash Point	110 °C (closed cup)	[5][6]
Vapor Pressure	3.2 hPa at 20 °C	[5]
Solubility	Soluble in water	[2]
Refractive Index	n <sub>20/D</sub> 1.492	[6]

## Safety and Handling

**2-Bromoethanol** is a hazardous substance and requires strict adherence to safety protocols. It is toxic if swallowed, in contact with skin, or if inhaled, and it causes severe skin burns and eye damage.[4][5]

Hazard Information	Details	References
GHS Pictograms	Danger	<a href="#">[5]</a> <a href="#">[6]</a>
Hazard Statements	H301: Toxic if swallowed H311: Toxic in contact with skin H314: Causes severe skin burns and eye damage H331: Toxic if inhaled	<a href="#">[4]</a> <a href="#">[5]</a>
Precautionary Statements	P261: Avoid breathing mist or vapours. P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[5]</a>
Personal Protective Equipment (PPE)	Faceshields, gloves, goggles, type ABEK (EN14387) respirator filter.	<a href="#">[6]</a>
Storage	Store below +30°C in a well-ventilated place. Keep container tightly closed.	<a href="#">[5]</a> <a href="#">[7]</a>

## Applications in Research and Drug Development

The dual functionality of **2-Bromoethanol** makes it a versatile reagent in organic synthesis, with significant applications in the pharmaceutical and agrochemical industries.<sup>[1]</sup>

- **Pharmaceutical Synthesis:** It serves as a crucial starting material or intermediate in the synthesis of a wide array of pharmaceutical compounds, including anticancer and anti-inflammatory agents.<sup>[1]</sup>
- **Agrochemical Development:** **2-Bromoethanol** is utilized in the production of various pesticides, herbicides, and insecticides.<sup>[1]</sup>
- **Organic Synthesis:** It is widely used as a reagent for introducing the 2-hydroxyethyl moiety into molecules. This is particularly useful in the synthesis of heterocyclic compounds.
- **Biochemical Research:** In biochemistry, it is employed as a cross-linking agent and for the modification of biomolecules, such as proteins and nucleic acids, by alkylating nucleophilic residues.
- **Specialty Chemicals:** It is also used in the synthesis of surfactants and as a comonomer in certain polymerization reactions.<sup>[1]</sup>

## Experimental Protocols

The following sections detail established methods for the synthesis of **2-Bromoethanol**.

### Synthesis from Ethylene Oxide and Hydrobromic Acid

This is a common and high-yield method for the preparation of **2-Bromoethanol**.

Materials:

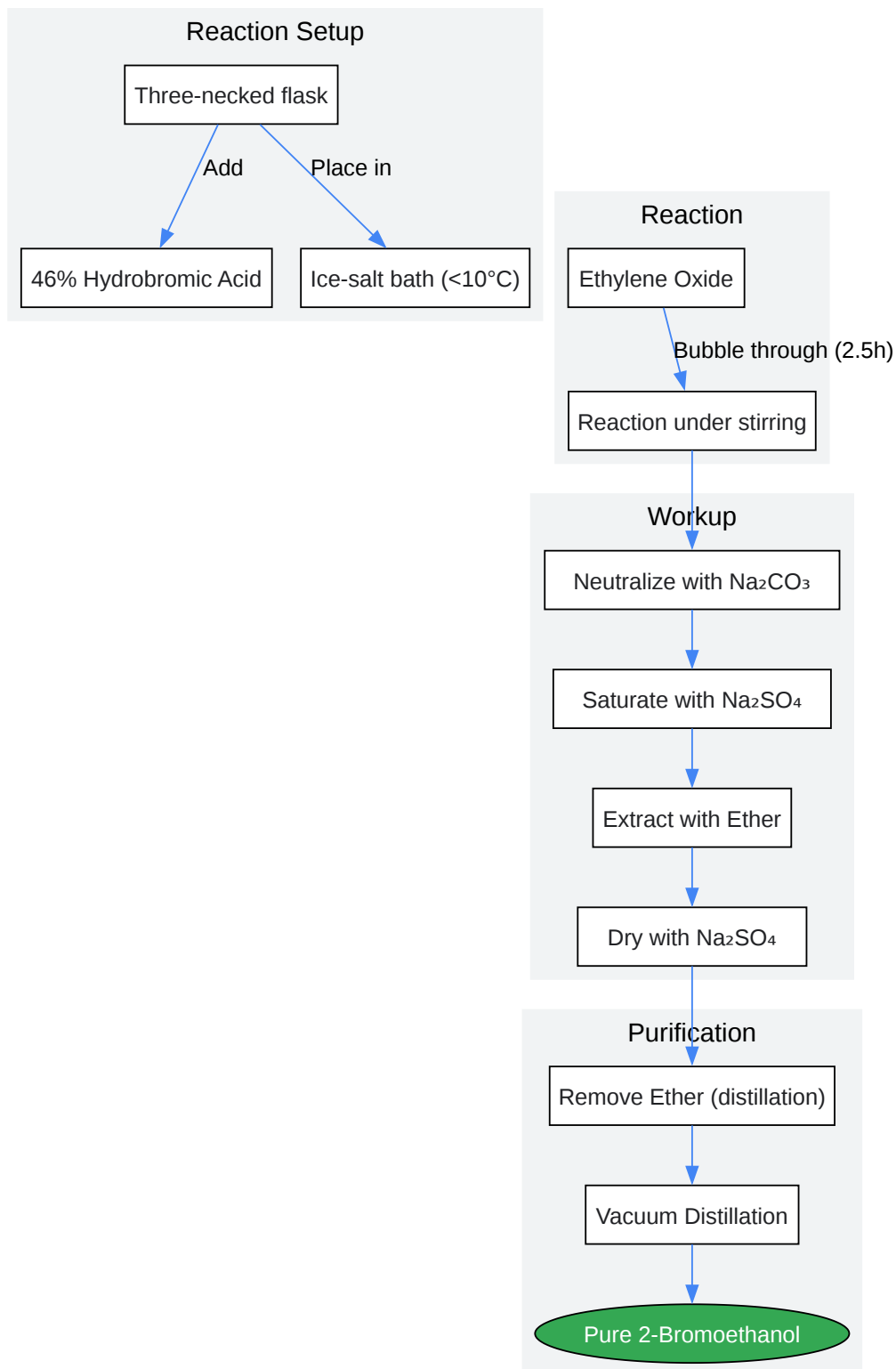
- 46% Hydrobromic acid (HBr)
- Ethylene oxide
- Anhydrous sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

- Ether

Procedure:

- A three-necked flask equipped with a stirrer, a gas inlet tube, and a thermometer is placed in an ice-salt bath.
- 550 cc of 46% hydrobromic acid is added to the flask and cooled to below 10°C.
- 132 g of ethylene oxide is bubbled through the cooled acid over approximately 2.5 hours, while maintaining the temperature below 10°C with vigorous stirring.
- Stirring is continued for an additional hour after the ethylene oxide addition is complete.
- The excess hydrobromic acid is neutralized by the slow addition of anhydrous sodium carbonate until the solution is no longer acidic.
- Anhydrous sodium sulfate is added to the solution until it is saturated, which will cause a layer of **2-Bromoethanol** to separate.
- The **2-Bromoethanol** layer is collected, and the aqueous layer is extracted twice with ether.
- The collected organic layers are combined and dried over anhydrous sodium sulfate.
- The ether is removed by distillation at atmospheric pressure.
- The remaining residue is distilled under reduced pressure, collecting the fraction boiling at 55–59°C/22 mm Hg to yield pure **2-Bromoethanol**.

## Synthesis of 2-Bromoethanol from Ethylene Oxide

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2-Bromoethanol**.

## Synthesis from Ethylene and Bromine Water

An alternative method involves the reaction of ethylene gas with a dilute solution of bromine in water.

Materials:

- Ethylene gas
- Bromine
- Water
- Anhydrous sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ether

Procedure:

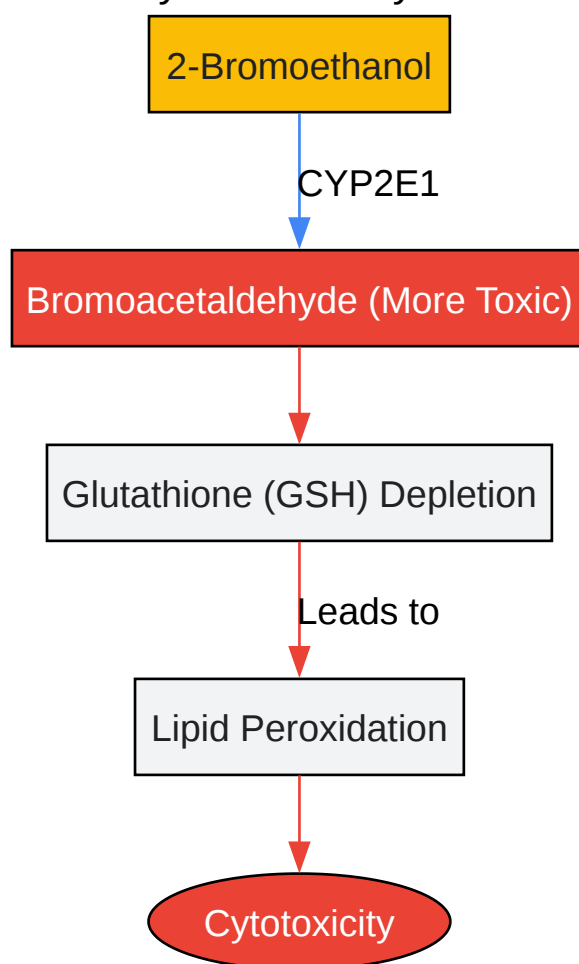
- Ethylene gas is passed through an ice-cold solution of bromine in water.
- The reaction is continued with the gradual addition of more bromine until the desired amount has reacted.
- The lower layer of ethylene dibromide, a byproduct, is separated.
- The aqueous layer is neutralized with sodium carbonate.
- The **2-Bromoethanol** is extracted from the aqueous layer using ether.
- The ether extract is dried over anhydrous sodium sulfate.
- The ether is evaporated, and the remaining liquid is distilled to yield **2-Bromoethanol**.

## Mechanism of Toxicity

The toxicity of **2-Bromoethanol** is primarily attributed to its metabolic activation. The key pathway involves the cytochrome P450 enzyme system, specifically CYP2E1.

- **Metabolic Activation:** **2-Bromoethanol** is metabolized by CYP2E1 to form bromoacetaldehyde.
- **Increased Toxicity:** Bromoacetaldehyde is more toxic than the parent compound.
- **Cellular Effects:** The presence of bromoacetaldehyde leads to the depletion of glutathione (GSH), a critical antioxidant in cells. This depletion, in turn, results in increased lipid peroxidation.
- **Cytotoxicity:** The combination of GSH depletion and lipid peroxidation leads to cellular damage and cytotoxicity.

### Metabolic Pathway and Toxicity of 2-Bromoethanol





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Caption: Metabolic activation and toxicity of **2-Bromoethanol**.

## Conclusion

**2-Bromoethanol** is a chemical of significant interest to researchers and professionals in drug development and organic synthesis. Its utility as a reactive intermediate is well-established. However, its considerable toxicity necessitates careful handling and a thorough understanding of its safety profile. The information presented in this guide, including the structured data tables and detailed experimental and mechanistic diagrams, serves as a comprehensive resource for the safe and effective use of **2-Bromoethanol** in a laboratory setting.

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